

Application Note: Spectrophotometric Determination of Lead(II) Concentration Using Azo-Based Chromogenic Reagents

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Compound of Interest

Compound Name:	SNAZOXS
CAS No.:	53611-17-9
Cat. No.:	B1594617

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Audience: Researchers, scientists, and drug development professionals.

Introduction and Scientific Principle

The quantification of lead(II) (Pb^{2+}) ions in various samples is of paramount importance due to the severe toxicity of lead to human health and the environment. Even trace amounts of Pb(II) can lead to significant health issues, including neurological and renal damage.[2] While techniques like atomic absorption spectrometry are available, spectrophotometric methods offer a valuable alternative due to their simplicity, cost-effectiveness, and accessibility.

This application note details a robust spectrophotometric method for the determination of Pb(II) using an azo-based chromogenic reagent, exemplified by Benzoic acid Azo Phenyl Calix[1]arene (BAPC). Azo dyes are a class of organic compounds that undergo a distinct color change upon complexation with specific metal ions.

Mechanism of Detection

The fundamental principle of this assay is the selective binding of the azo dye to Pb(II) ions. In the case of BAPC, the calixarene structure provides a pre-organized cavity, and the azo and benzoic acid functional groups act as binding sites for the lead ion. This coordination event leads to the formation of a stable colored complex.[2] The formation of this new complex alters the electronic structure of the dye molecule, resulting in a shift in its maximum absorbance wavelength (λ_{max}) and a visible color change.

The intensity of the color of the resulting complex is directly proportional to the concentration of Pb(II) in the sample, a relationship governed by the Beer-Lambert Law. By measuring the absorbance of the solution at the specific λ_{max} of the complex, the concentration of Pb(II) can be accurately determined. The reaction between BAPC and Pb(II) forms a 1:1 stoichiometric complex.[2]

Materials and Reagents

2.1 Instrumentation:

- UV-Visible Spectrophotometer (with 1 cm path length cuvettes)
- pH meter
- Analytical balance
- Volumetric flasks (various sizes: 10 mL, 25 mL, 50 mL, 100 mL)
- Micropipettes

2.2 Reagents and Chemicals:

- Benzoic acid Azo Phenyl Calix[1]arene (BAPC)
- Lead(II) nitrate ($Pb(NO_3)_2$) or a certified lead standard solution (1000 ppm)
- Buffer solution (e.g., Sodium tetraborate, adjusted to the optimal pH for complex formation)
- Organic solvent (if required to dissolve the chromogenic reagent)
- Deionized water (high purity)

- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment.

Experimental Protocols

Preparation of Solutions

3.1.1 Lead(II) Stock Solution (100 ppm):

- Accurately weigh the appropriate amount of $\text{Pb}(\text{NO}_3)_2$.
- Dissolve in a small volume of deionized water in a 100 mL volumetric flask.
- Add a few drops of concentrated nitric acid to prevent hydrolysis.
- Bring to volume with deionized water and mix thoroughly. Alternatively, use a certified 1000 ppm lead standard and perform a serial dilution.

3.1.2 BAPC Reagent Solution:

- Prepare a stock solution of BAPC in a suitable organic solvent or basic aqueous solution as per its solubility characteristics.
- The final concentration will depend on the specific protocol but is typically in the range of 10^{-3} to 10^{-4} M.

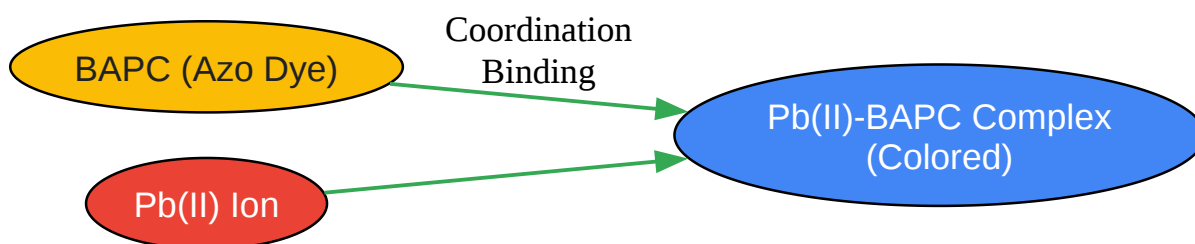
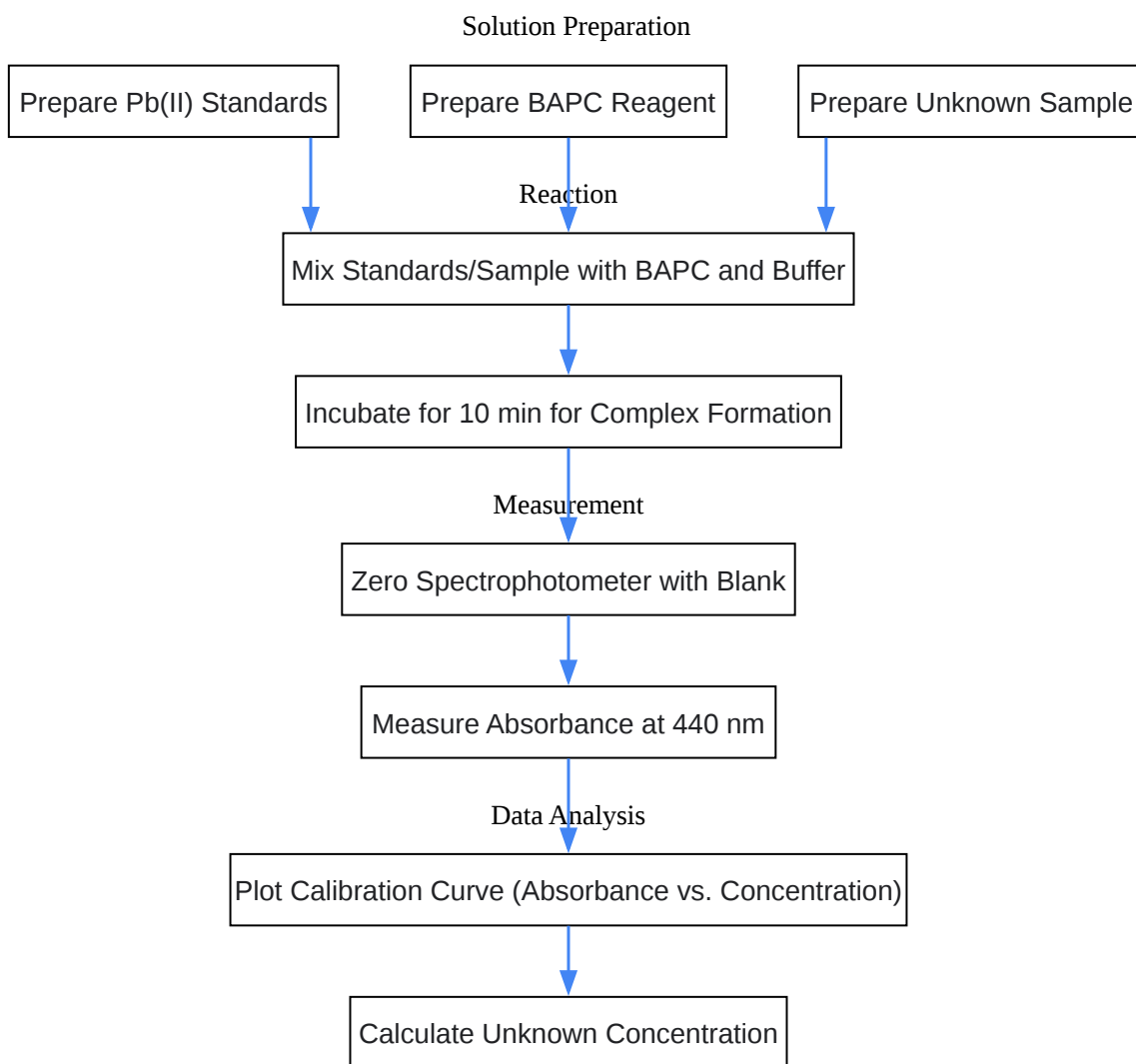
3.1.3 Working Lead(II) Standards:

- Prepare a series of working standards by diluting the 100 ppm stock solution. A typical range for creating a calibration curve might be from 0.5 ppm to 5 ppm.
- For example, to prepare a 1 ppm standard in a 25 mL volumetric flask, add 0.25 mL of the 100 ppm stock solution and dilute to the mark with deionized water.

Protocol for Lead(II) Determination

- **Blank Preparation:** In a 10 mL volumetric flask, add the BAPC reagent solution and the buffer solution. Dilute to the mark with deionized water.
- **Standard Preparation for Calibration Curve:**

- Into a series of 10 mL volumetric flasks, pipette increasing volumes of the working lead(II) standards.
- To each flask, add a fixed amount of the BAPC reagent solution and the appropriate buffer to maintain the optimal pH.
- Dilute each flask to the 10 mL mark with deionized water and mix well.
- Sample Preparation:
 - Take a known volume of the sample containing an unknown concentration of Pb(II) in a 10 mL volumetric flask.
 - Add the same fixed amount of BAPC reagent and buffer as used for the standards.
 - Dilute to the 10 mL mark with deionized water and mix well.
- Incubation: Allow all solutions to stand for a specified time (e.g., 10 minutes) to ensure complete complex formation. The Pb(II)-BAPC complex is reported to be stable for at least 3 hours.[2]
- Spectrophotometric Measurement:
 - Set the spectrophotometer to the predetermined λ_{max} of the Pb(II)-BAPC complex (e.g., 440 nm).[2]
 - Use the blank solution to zero the instrument.
 - Measure the absorbance of each standard and the sample solution.
 - Record the absorbance values.



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Caption: Formation of the colored Pb(II)-BAPC complex.

Conclusion

The use of azo-based chromogenic reagents like BAPC provides a sensitive, rapid, and cost-effective method for the spectrophotometric determination of lead(II) concentration. By following a well-structured protocol that includes careful preparation of reagents, accurate construction of a calibration curve, and implementation of self-validating quality controls, researchers can obtain reliable and reproducible results. This methodology is a valuable tool for environmental monitoring, food safety analysis, and various research applications.

References

- Spectrophotometric Determination of Lead in Environment Samples by Benzoic Acid Azo PhenylCalixa[1]rene (BAPC).

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Sources

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